

Technical Guide: 3-Acryloxypropyltrichlorosilane

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Compound of Interest

Compound Name: 3-Acryloxypropyltrichlorosilane

CAS No.: 38595-89-0

Cat. No.: B1588425

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Surface Functionalization & Molecular Architectures

Executive Summary

3-Acryloxypropyltrichlorosilane (CAS: 38595-89-0) is a high-reactivity bifunctional organosilane used to introduce acrylate functionality onto inorganic substrates (silica, glass, ceramics).^{[1][2]} Unlike its methacrylic or alkoxy analogs, the trichlorosilane headgroup provides rapid, autocatalytic anchoring to surface hydroxyls, while the acrylate tail offers fast UV-polymerization kinetics.

This guide details the physicochemical profile, reaction mechanics, and a self-validating protocol for generating high-density self-assembled monolayers (SAMs).

Part 1: Physicochemical Profile^{[1][3]}

The molecular weight of **3-Acryloxypropyltrichlorosilane** is 247.58 g/mol.^{[1][3]}

While the scalar value is necessary for stoichiometric calculations, the implication of this mass in surface chemistry is the calculation of Specific Wetting Surface Area (WS). For

trichlorosilanes, the theoretical minimum coverage is approximately 310–350 m²/g, assuming a monolayer deposition.

Key Data Table[1][2][5]

Property	Value	Technical Context
Molecular Weight	247.58 g/mol	Basis for molar concentration (typically 1–5 mM for monolayers).
Molecular Formula		Contains 3 hydrolyzable chloride groups.
CAS Number	38595-89-0	Distinct from the Methacryloxy analog (CAS 2530-85-0).
Density	1.260 g/mL	Essential for volumetric dispensing in anhydrous workflows.
Boiling Point	68°C @ 0.4 mmHg	High volatility under vacuum; requires careful handling to prevent evaporation during low-pressure CVD.
Hydrolytic Stability	Extremely Low	Reacts violently with moisture to release HCl.

Part 2: Mechanistic Action

The Trichlorosilane Advantage

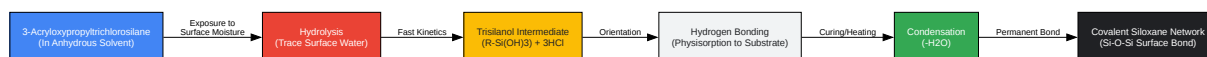
Researchers often choose trichlorosilanes over trialkoxysilanes (e.g., trimethoxy) for two reasons:

- **Reactivity:** The Si-Cl bond energy (approx. 400 kJ/mol) is susceptible to rapid hydrolysis by trace surface water, generating silanols () and Hydrochloric Acid (HCl). The HCl byproduct acts as an autocatalyst, accelerating the condensation rate significantly compared to neutral alkoxy hydrolysis.

- Monolayer Density: Trichlorosilanes form denser, more ordered SAMs due to effective vertical polymerization and cross-linking at the interface.

Reaction Pathway Visualization

The following diagram illustrates the transformation from the precursor to a covalently bonded surface network.



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Figure 1: Mechanistic pathway of trichlorosilane deposition. Note the generation of HCl, which necessitates acid-resistant substrates.

Part 3: Experimental Protocol (Liquid Phase)

The "Self-Validating" Workflow

Critical Warning: Unlike alkoxy silanes, do not add water or acetic acid to the reaction mix. The reaction relies strictly on adsorbed surface moisture. If the solution turns cloudy (Tyndall effect) immediately upon mixing, the solvent was not anhydrous, and the silane has polymerized in the bulk phase (failure).

Materials

- Silane: **3-Acryloxypropyltrichlorosilane** (Store at 2–8°C, inert gas).
- Solvent: Anhydrous Toluene or n-Hexane (<50 ppm water).
- Substrate: Piranha-cleaned Silicon or Glass (rich in -OH groups).

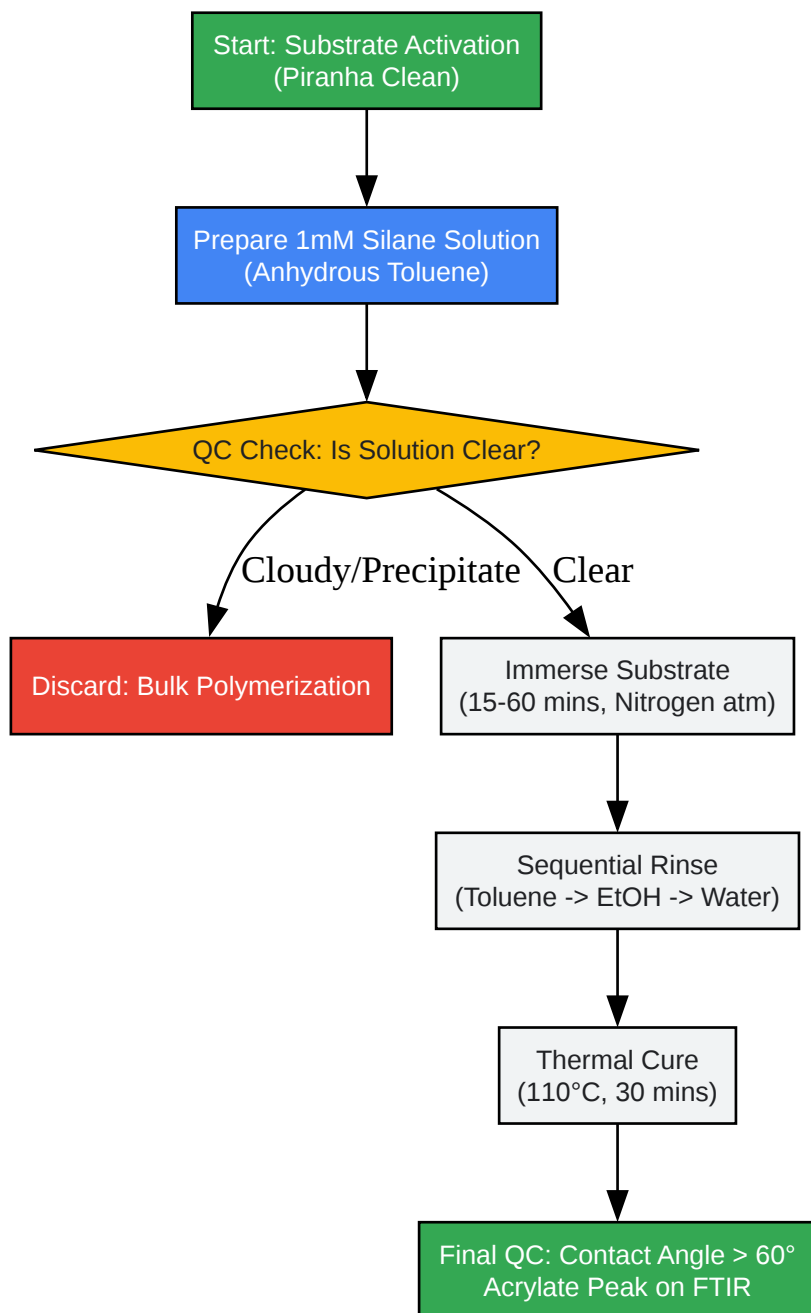
Step-by-Step Methodology

- Substrate Pre-Treatment (Activation)
 - Clean substrate with Piranha solution (

3:1) for 30 mins to maximize surface hydroxyl density.

- Validation: Surface should be fully hydrophilic (Contact angle $< 5^\circ$).
- Dry under nitrogen stream. Do not bake immediately before silanization (you need the trace adsorbed water layer).
- Reaction Setup (Inert Atmosphere)
 - Prepare a 1–2 mM solution of silane in anhydrous toluene inside a glovebox or under a nitrogen blanket.
 - Calculation: For 100 mL toluene, add $\sim 25 \mu\text{L}$ of silane (Density 1.26 g/mL).
- Deposition
 - Immerse substrate in the solution for 15–60 minutes at room temperature.
 - Mechanism: The silane diffuses to the surface, hydrolyzes with surface water, and anchors.
- Washing (Critical Step)
 - Remove substrate and rinse sequentially: Toluene
Ethanol
Water.
 - Why: Toluene removes unreacted silane. Ethanol/Water removes physically adsorbed silane oligomers that are not covalently bonded.
- Curing
 - Bake at 110°C for 15–30 minutes.
 - Why: This drives the condensation reaction (), converting hydrogen bonds to covalent bonds.

Workflow Diagram



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Figure 2: Operational workflow for anhydrous silanization. The clarity check is the primary failure control point.

Part 4: Applications in Drug Development & Biomaterials

The acrylate tail (

) provided by this molecule is distinct from methacrylate tails due to its faster polymerization kinetics, making it ideal for rapid-cure systems.

Hydrogel Anchoring for Cell Culture

In "Lab-on-a-Chip" devices, researchers use this silane to covalently bond polyacrylamide or PEG-diacrylate hydrogels to glass slides.

- **Benefit:** Prevents hydrogel delamination during swelling/drug perfusion studies.
- **Mechanism:** The surface acrylate groups participate in the free-radical polymerization of the bulk hydrogel, creating a seamless interface.

UV-Curable Dental Composites

Used to treat silica fillers in resin composites.

- **Benefit:** Improves the stress transfer between the inorganic filler and the organic resin matrix.
- **Stability:** The trichlorosilane linkage is more resistant to hydrolytic degradation in the oral environment compared to mono-alkoxy alternatives.

Part 5: Handling & Stability

- **Corrosivity:** This compound releases Hydrochloric Acid (HCl) upon contact with moisture. It will corrode metal needles and damage acid-sensitive substrates (e.g., certain oxides like ITO or Aluminum can be etched by the HCl byproduct).
- **Storage:** Must be stored under Nitrogen or Argon at 2–8°C.
- **Visual Indicator of Degradation:** If the liquid in the bottle appears viscous or has white particulates, the silane has polymerized (formed siloxanes) and is no longer reactive.

References

- Gelest, Inc. (2020). Silane Coupling Agents: Connecting Across Boundaries. Retrieved from [\[Link\]](#)[4]
- Arkles, B. (2011). Hydrophobicity, Hydrophilicity and Silane Surface Modification.[4] Gelest Technical Brochure.[4] Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Compound Summary for CAS 38595-89-0: **3-Acryloxypropyltrichlorosilane**.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#) National Library of Medicine. Retrieved from [\[Link\]](#)
- Hermanson, G. T. (2013). Bioconjugate Techniques (3rd Edition). Academic Press.

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Sources

- [1. No results for search term "3H-SIA0199.0" | CymitQuimica \[cymitquimica.com\]](#)
- [2. angenesci.com \[angenesci.com\]](#)
- [3. AB108960 | CAS 38595-89-0 – abcr Gute Chemie \[abcr.com\]](#)
- [4. Applying a Silane Coupling Agent – Gelest - Gelest, Inc. \[gelest.com\]](#)
- [5. aablocks.com \[aablocks.com\]](#)
- [6. NewblueCHEM--38595-89-0--High purity 3-Acryloxypropyltrichlorosilane factory price price,buy Formaldehyde,Formaldehyde supplier-HENAN NEW BLUE CHEMICAL CO.,LTD \[lookchem.com\]](#)
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